

An In-depth Technical Guide to the Physical and Chemical Properties of y-Octalactone

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For Researchers, Scientists, and Drug Development Professionals

Abstract

y-Octalactone is a naturally occurring chiral molecule and a significant contributor to the characteristic aromas of many fruits and dairy products. This technical guide provides a comprehensive overview of the core physical and chemical properties of γ-octalactone, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data in structured tables, presents detailed experimental protocols for its synthesis and analysis, and visualizes a potential biological signaling pathway.

Chemical Identity and Physical Properties

γ-Octalactone, systematically named 5-butyldihydro-2(3H)-furanone, is a γ-lactone carrying a butyl substituent at the 5-position.[1] It is a colorless to pale yellow, oily liquid with a characteristic sweet, creamy, and coconut-like odor.[2][3] It is found in various fruits such as peaches and apricots, as well as in some dairy products.[4]

Table 1: Chemical Identifiers for y-Octalactone



Identifier	Value
IUPAC Name	5-butyloxolan-2-one[1]
Synonyms	4-Hydroxyoctanoic acid lactone, γ-Octanoic lactone, 5-Butyldihydro-2(3H)-furanone[1]
CAS Number	104-50-7[1]
Molecular Formula	C ₈ H ₁₄ O ₂ [1]
Molecular Weight	142.20 g/mol [1]
InChI	InChI=1S/C8H14O2/c1-2-3-4-7-5-6-8(9)10-7/h7H,2-6H2,1H3[1]
InChIKey	IPBFYZQJXZJBFQ-UHFFFAOYSA-N[1]
SMILES	CCCC1CCC(=O)O1[1]

Table 2: Physical Properties of γ-Octalactone

Property	Value
Appearance	Colorless to pale yellow, oily liquid[5]
Odor	Sweet, creamy, coconut-like[2][3]
Boiling Point	234 °C at 760 mmHg[6]
Melting Point	91 °C[5][7]
Density	0.970–0.984 g/cm³ at 25 °C[8][9]
Refractive Index (n ²⁰ /D)	1.443-1.447[1][8]
Vapor Pressure	0.041 mmHg at 25 °C (estimated)[2]
Water Solubility	Slightly soluble (3632 mg/L at 25 °C, estimated) [2]
Solubility in Organic Solvents	Soluble in ethanol and oils[2]
logP (o/w)	1.432 (estimated)[2]



Chemical Reactivity and Stability

y-Octalactone is stable under normal storage conditions, preferably in a cool, dry place in tightly sealed containers, protected from heat and light.[2] It is incompatible with strong oxidizing agents, strong bases, and strong acids.[10] When heated to decomposition, it may emit toxic fumes.[10]

Spectral Data

The structural elucidation of y-octalactone is supported by various spectroscopic techniques.

Table 3: Key Spectral Data for γ-Octalactone

Technique	Key Peaks/Shifts
Infrared (IR) Spectroscopy	Characteristic absorptions for a γ-lactone include a strong C=O stretching vibration around 1770-1750 cm ⁻¹ and C-O stretching vibrations in the 1300-1000 cm ⁻¹ region.[11][12] [13][14]
¹ H NMR Spectroscopy	Approximate chemical shifts (δ) in CDCl ₃ : 4.5 (m, 1H, -CH-O-), 2.5-2.2 (m, 2H, -CH ₂ -C=O), 1.9-1.3 (m, 8H, alkyl chain protons), 0.9 (t, 3H, -CH ₃).[15]
¹³ C NMR Spectroscopy	Approximate chemical shifts (δ) in CDCl ₃ : 177 (C=O), 80 (-CH-O-), 35, 29, 28, 25, 22 (alkyl chain carbons), 14 (-CH ₃).[16][17][18][19]
Mass Spectrometry (MS)	The electron ionization (EI) mass spectrum typically shows a prominent fragment ion at m/z 85, corresponding to the loss of the butyl side chain.[1]

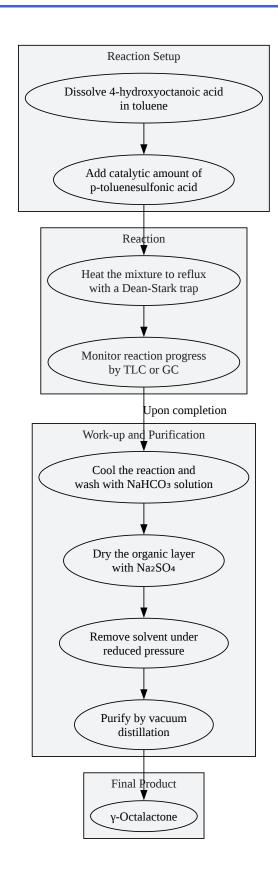
Experimental Protocols



Chemical Synthesis: Intramolecular Esterification of 4-Hydroxyoctanoic Acid

This protocol describes a general procedure for the synthesis of γ -octalactone via the acid-catalyzed intramolecular cyclization of 4-hydroxyoctanoic acid.





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Caption: A generalized workflow for the quantification of y-octalactone using GC-MS.



Instrumentation and Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μm)
- Autosampler vials
- Dichloromethane (HPLC grade)
- Internal standard (e.g., y-nonalactone)
- y-Octalactone analytical standard

Procedure:

- · Sample Preparation:
 - To a known volume of the liquid sample, add a known amount of the internal standard (e.g., y-nonalactone).
 - Perform a liquid-liquid extraction with dichloromethane.
 - Separate the organic layer, dry it over anhydrous Na₂SO₄, and concentrate it to a final volume.
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - o Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: Initial temperature of 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min, and hold for 5 minutes.
 - MS Transfer Line Temperature: 280 °C
 - Ion Source Temperature: 230 °C



- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for γ-octalactone (e.g., m/z 85) and the internal standard.
- Calibration and Quantification:
 - Prepare a series of calibration standards containing known concentrations of γoctalactone and a constant concentration of the internal standard.
 - Analyze the standards and samples under the same GC-MS conditions.
 - Construct a calibration curve by plotting the ratio of the peak area of γ-octalactone to the peak area of the internal standard against the concentration of γ-octalactone.
 - Determine the concentration of y-octalactone in the samples from the calibration curve.

Biological Activity and Signaling Pathways

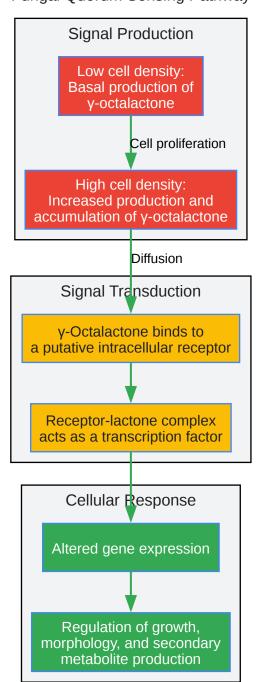
While y-octalactone is primarily known for its sensory properties, emerging research on similar lactone structures suggests potential roles in cell-to-cell communication, particularly in microorganisms.

Fungal Quorum Sensing

Quorum sensing is a cell-density-dependent communication mechanism used by microorganisms to coordinate gene expression. [20][21][22][23]Studies on the closely related y-heptalactone have shown that it acts as a quorum-sensing molecule in the fungus Aspergillus nidulans, regulating growth and secondary metabolite production. [21][24]It is plausible that y-octalactone could function similarly in other fungal species. A generalized fungal quorum-sensing pathway initiated by a y-lactone is depicted below.

Proposed Fungal Quorum Sensing Pathway for y-Lactones





Fungal Quorum Sensing Pathway

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Caption: A representative model for a y-lactone-mediated quorum-sensing pathway in fungi.

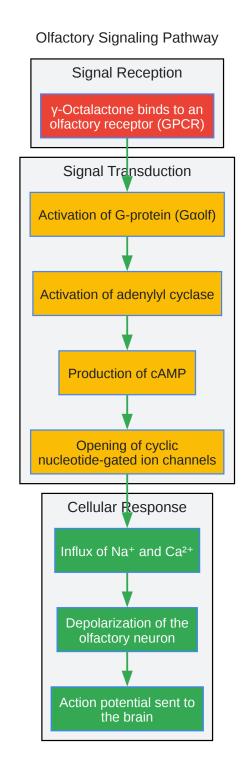


Olfactory Signaling

The perception of y-octalactone's aroma is mediated by olfactory receptors, which are G-protein coupled receptors (GPCRs) located in the olfactory epithelium. [25][26][27][28][29][30] [31]The binding of y-octalactone to a specific olfactory receptor initiates a signal transduction cascade, leading to the perception of its characteristic scent.

Generalized Olfactory Signaling Pathway





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Caption: A simplified diagram of the G-protein coupled olfactory signaling pathway.



Toxicological Profile

y-Octalactone is generally recognized as safe for its intended use in food and fragrances.

Table 4: Toxicological Data for y-Octalactone

Endpoint	Value
Acute Oral LD50 (rat)	>5000 mg/kg [32]
Acute Dermal LD50 (rabbit)	>5000 mg/kg [10]
Skin Irritation	Causes skin irritation. [2]
Eye Irritation	Irritating to eyes. [2]
Sensitization	No sensitizing effects known. [33]

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of y-octalactone, along with practical experimental protocols and insights into its potential biological roles. The compiled data and visualizations serve as a valuable resource for researchers and professionals engaged in the study and application of this versatile molecule. Further research into its specific biological activities, particularly in the context of cell-to-cell signaling, may unveil novel applications in drug development and biotechnology.

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